

Technical Support Center: Validating UCB9608 Target Engagement in Cells

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Compound of Interest

Compound Name: UCB9608

Cat. No.: B611541

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **UCB9608**, a potent and selective inhibitor of Phosphatidylinositol 4-kinase III beta (PI4KIII β).^[1]

Frequently Asked Questions (FAQs)

Q1: What is **UCB9608** and what is its primary target?

UCB9608 is a potent, selective, and orally bioavailable small molecule inhibitor.^[1] Its primary cellular target is Phosphatidylinositol 4-kinase III beta (PI4KIII β), a lipid kinase that plays a crucial role in intracellular membrane trafficking and signaling.^[1]

Q2: What is the reported IC₅₀ of **UCB9608** for PI4KIII β ?

The in vitro IC₅₀ of **UCB9608** for PI4KIII β is approximately 11 nM.

Q3: What are the key cellular functions of PI4KIII β ?

PI4KIII β is primarily involved in the synthesis of phosphatidylinositol 4-phosphate (PI4P) at the Golgi apparatus and other cellular membranes. PI4P acts as a docking site for various effector proteins, thereby regulating vesicular trafficking, secretion, and the localization of proteins. PI4KIII β has been implicated in viral replication, immune responses, and cancer progression.

Q4: What are the common methods to validate **UCB9608** target engagement in cells?

Common methods to confirm that **UCB9608** is engaging with PI4KIII β in a cellular context include:

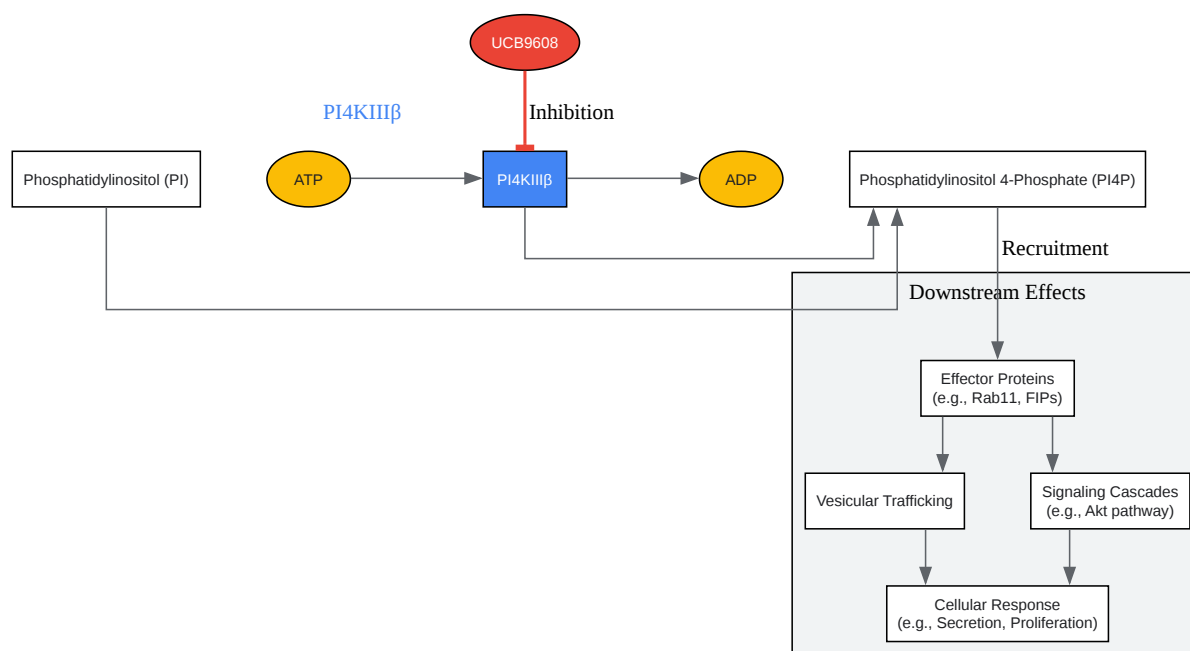
- Cellular Thermal Shift Assay (CETSA): This method assesses the thermal stability of PI4KIII β in the presence of **UCB9608**. Target engagement leads to a shift in the melting temperature of the protein.
- Western Blotting: This technique can be used to measure the downstream consequences of PI4KIII β inhibition, such as a decrease in PI4P levels or altered localization of PI4P-binding proteins.
- Immunoprecipitation (IP): IP can be used to pull down PI4KIII β and assess whether **UCB9608** interferes with its interaction with binding partners.

Quantitative Data Summary

Parameter	Value	Assay Condition	Reference
IC50 (PI4KIII β)	11 nM	In vitro biochemical assay	
Cellular IC50	Varies by cell line and assay	Typically in the nanomolar range	
CETSA Thermal Shift (ΔT_m)	Dependent on experimental setup	Varies	

PI4KIII β Signaling Pathway

The following diagram illustrates the central role of PI4KIII β in the production of PI4P and its subsequent downstream signaling events.



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Caption: PI4KIIIβ signaling pathway and the inhibitory action of **UCB9608**.

Experimental Protocols & Troubleshooting

This section provides detailed methodologies for key experiments and troubleshooting guides in a question-and-answer format.

Cellular Thermal Shift Assay (CETSA)

Experimental Workflow

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References

- 1. Discovery of a Potent, Orally Bioavailable PI4KIII β Inhibitor (UCB9608) Able To Significantly Prolong Allogeneic Organ Engraftment in Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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